

Technical Support Center: Safe Handling of 2-Bromobenzamidine Hydrochloride

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Compound of Interest

Compound Name: 2-Bromobenzamidine hydrochloride

Cat. No.: B1339829

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This guide provides essential safety information and procedures for researchers, scientists, and drug development professionals working with **2-Bromobenzamidine hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-Bromobenzamidine hydrochloride**?

A1: **2-Bromobenzamidine hydrochloride** is considered hazardous. The primary concerns are:

- Acute Toxicity (Oral): Harmful if swallowed.[1]
- Skin Corrosion/Irritation: Causes skin irritation.[2]
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.[2]
- Germ Cell Mutagenicity: Suspected of causing genetic defects.[1]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[3]

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: To ensure safety, the following personal protective equipment should be worn:

- Eye/Face Protection: Safety glasses with side-shields conforming to EN166 or OSHA's eye and face protection regulations in 29 CFR 1910.133.[\[4\]](#)
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[\[4\]](#) This includes a lab coat and closed-toe shoes.
- Respiratory Protection: If ventilation is inadequate, use a NIOSH/MSHA approved respirator.

Q3: What are the proper storage conditions for **2-Bromobenzamidine hydrochloride**?

A3: Store in a cool, dry, and well-ventilated place.[\[2\]](#)[\[3\]](#)[\[4\]](#) Keep the container tightly closed and store locked up.[\[1\]](#)[\[2\]](#)[\[4\]](#) It should be stored away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[2\]](#)[\[4\]](#)

Q4: What should I do in case of accidental exposure?

A4: Immediate action is crucial. Follow these first-aid measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[\[2\]](#)[\[4\]](#)
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation persists.[\[2\]](#)[\[4\]](#)
- In Case of Eye Contact: Immediately rinse eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get immediate medical attention.[\[2\]](#)[\[4\]](#)
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[\[1\]](#)[\[4\]](#)

Q5: How should I handle a spill of **2-Bromobenzamidine hydrochloride**?

A5: For a small spill, you should:

- Ensure the area is well-ventilated.

- Wear appropriate personal protective equipment (PPE), including a respirator, gloves, and eye protection.
- Avoid generating dust.
- Carefully sweep up the spilled solid material and place it into a suitable, labeled container for disposal.
- Clean the spill area with a wet cloth or paper towels, and place these in the hazardous waste container.
- Wash hands thoroughly after cleanup.

For a large spill, evacuate the area and contact your institution's environmental health and safety department.

Troubleshooting Guides

Problem: The compound appears to be clumping or changing color in storage.

- Possible Cause: This may indicate moisture absorption or degradation. The compound should be a pale yellow solid.
- Solution: Ensure the container is tightly sealed and stored in a dry environment. If you suspect degradation, it is best to dispose of the compound according to your institution's hazardous waste guidelines and obtain a fresh supply.

Problem: I am observing an unexpected reaction or fuming during my experiment.

- Possible Cause: This could be due to an incompatibility with other reagents or solvents being used. **2-Bromobenzamidine hydrochloride** is incompatible with strong oxidizing agents, strong acids, and strong bases.[\[2\]](#)[\[4\]](#)
- Solution: Immediately stop the reaction, if it is safe to do so. Work in a well-ventilated fume hood. Review your experimental protocol and the safety data sheets of all reagents to check for incompatibilities.

Data Presentation

Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C7H8BrCIN2	[5][6]
Molecular Weight	235.52 g/mol	[6]
Melting Point	>250 °C	[6]
Form	Solid	[6]
Color	Pale yellow	[6]

Hazard Identification

Hazard	GHS Classification	Precautionary Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation.
Germ Cell Mutagenicity	Category 2	H341: Suspected of causing genetic defects.
Specific target organ toxicity, single exposure	Category 3, Respiratory system	H335: May cause respiratory irritation.

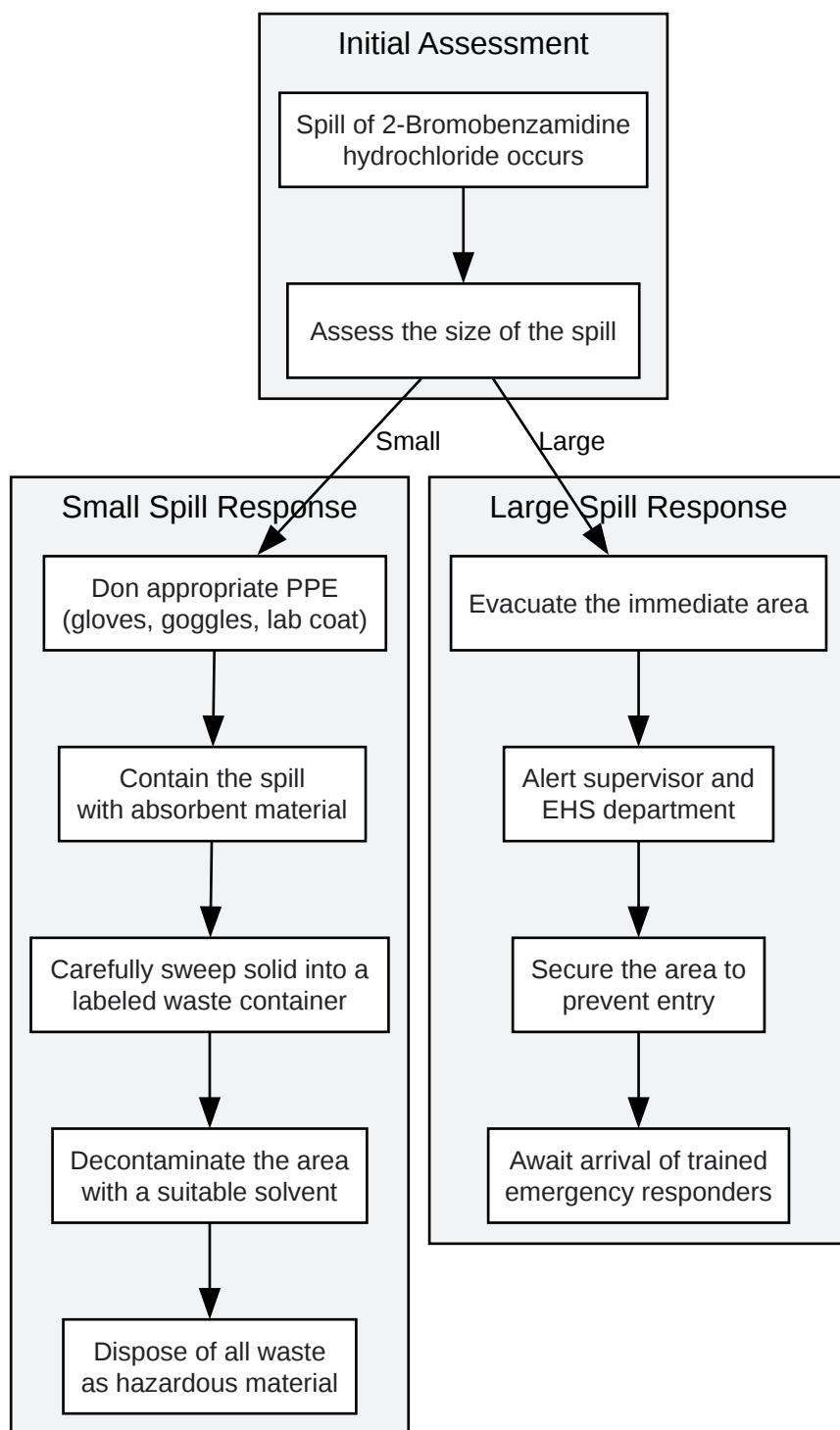
Experimental Protocols

Protocol for Weighing and Preparing a Solution of 2-Bromobenzamidine Hydrochloride

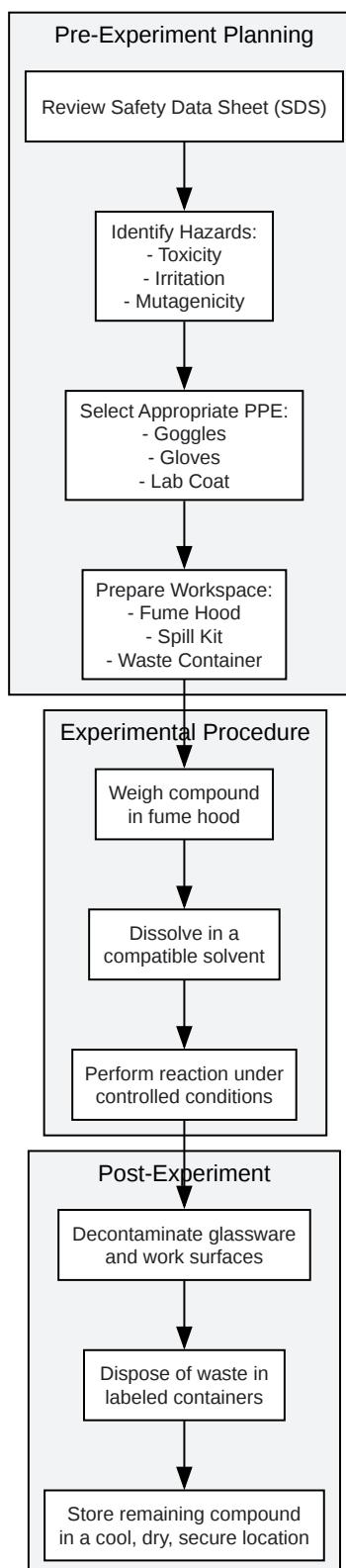
- Preparation:
 - Ensure you are wearing the appropriate PPE: lab coat, safety glasses, and chemical-resistant gloves.

- Perform all work in a certified chemical fume hood to avoid inhalation of dust.
- Have a designated waste container ready for any contaminated materials.
- Weighing:
 - Use a clean, dry spatula and weigh boat.
 - Carefully transfer the desired amount of **2-Bromobenzamidine hydrochloride** to the weigh boat on an analytical balance.
 - Avoid creating dust. If any material is spilled, clean it up immediately following the spill procedure.
 - Close the stock container tightly immediately after use.
- Dissolving:
 - Transfer the weighed solid to a suitable flask.
 - Add the desired solvent slowly while stirring to dissolve the compound.
 - Ensure the chosen solvent is compatible with **2-Bromobenzamidine hydrochloride**.
- Cleanup:
 - Dispose of the weigh boat and any contaminated paper towels in the designated solid hazardous waste container.
 - Wipe down the spatula and the balance with a damp cloth and dispose of the cloth in the hazardous waste.
 - Wash your hands thoroughly with soap and water after completing the procedure.

Visualizations

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Caption: Workflow for responding to a spill of **2-Bromobenzamidine hydrochloride**.

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Caption: Logical workflow for the safe handling of **2-Bromobenzamidine hydrochloride**.

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